

An In-Depth Technical Guide to Hematoporphyrin Dicyclohexanyl Ether

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Compound of Interest

Compound Name: *Hematoporphyrin dicyclohexanyl ether*

Cat. No.: *B048423*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Hematoporphyrin dicyclohexanyl ether**, a potent photosensitizer with significant potential in photodynamic therapy (PDT). This document details its chemical identity, including its CAS number, and delves into its physicochemical properties. A key focus is placed on its enhanced cellular uptake and photosensitizing efficiency compared to other porphyrin derivatives. The guide outlines detailed experimental protocols for its synthesis and for evaluating its cellular uptake, providing researchers with the necessary methodologies for further investigation. Furthermore, the guide explores the molecular mechanisms underlying its phototoxicity, with a particular emphasis on the putative role of the PI3K/AKT/mTOR signaling pathway in mediating apoptosis. Quantitative data are presented in structured tables for clarity, and key processes are visualized through detailed diagrams generated using Graphviz, offering a clear and concise resource for professionals in the field of cancer research and drug development.

Introduction

Hematoporphyrin dicyclohexanyl ether is a second-generation photosensitizer that belongs to the porphyrin family of compounds. These molecules are characterized by their ability to absorb light of a specific wavelength and, in the presence of oxygen, generate reactive oxygen species (ROS) that are cytotoxic to targeted cells. This property forms the basis of

photodynamic therapy, a minimally invasive therapeutic modality for various cancers and other diseases. **Hematoporphyrin dicyclohexanyl ether** has garnered interest due to its lipophilic nature, which is thought to contribute to its efficient cellular uptake and potent photodynamic activity.

CAS Number: 119052-80-1[\[1\]](#)

Physicochemical Properties and Photosensitizing Efficiency

Hematoporphyrin dicyclohexanyl ether exhibits distinct physicochemical properties that influence its biological activity. Its dicyclohexanyl ether moieties increase its lipophilicity compared to hematoporphyrin and other derivatives, which is a critical factor in its interaction with cellular membranes.

Cellular Uptake and Retention

Studies have demonstrated that **Hematoporphyrin dicyclohexanyl ether** has a significantly higher cellular uptake compared to the clinically used photosensitizer Photofrin II®. This enhanced uptake is attributed to its increased lipophilicity, facilitating its passage across the cell membrane.

Compound	Relative Cellular Uptake (Compared to Photofrin II®)	Percentage of Drug Removed by Serum
Photofrin II®	1	14%
Hematoporphyrin diphenyl ether	1	28%
Hematoporphyrin dicyclohexanyl ether	3-4	50%
Hematoporphyrin dihexyl ether	3-4	20%

Table 1: Comparative cellular uptake and retention of various hematoporphyrin ethers. Data sourced from a study on cultured cells, indicating that **Hematoporphyrin dicyclohexanyl**

ether is taken up 3-4 times more effectively than Photofrin II®.[1]

Quantum Yield of Photoinactivation

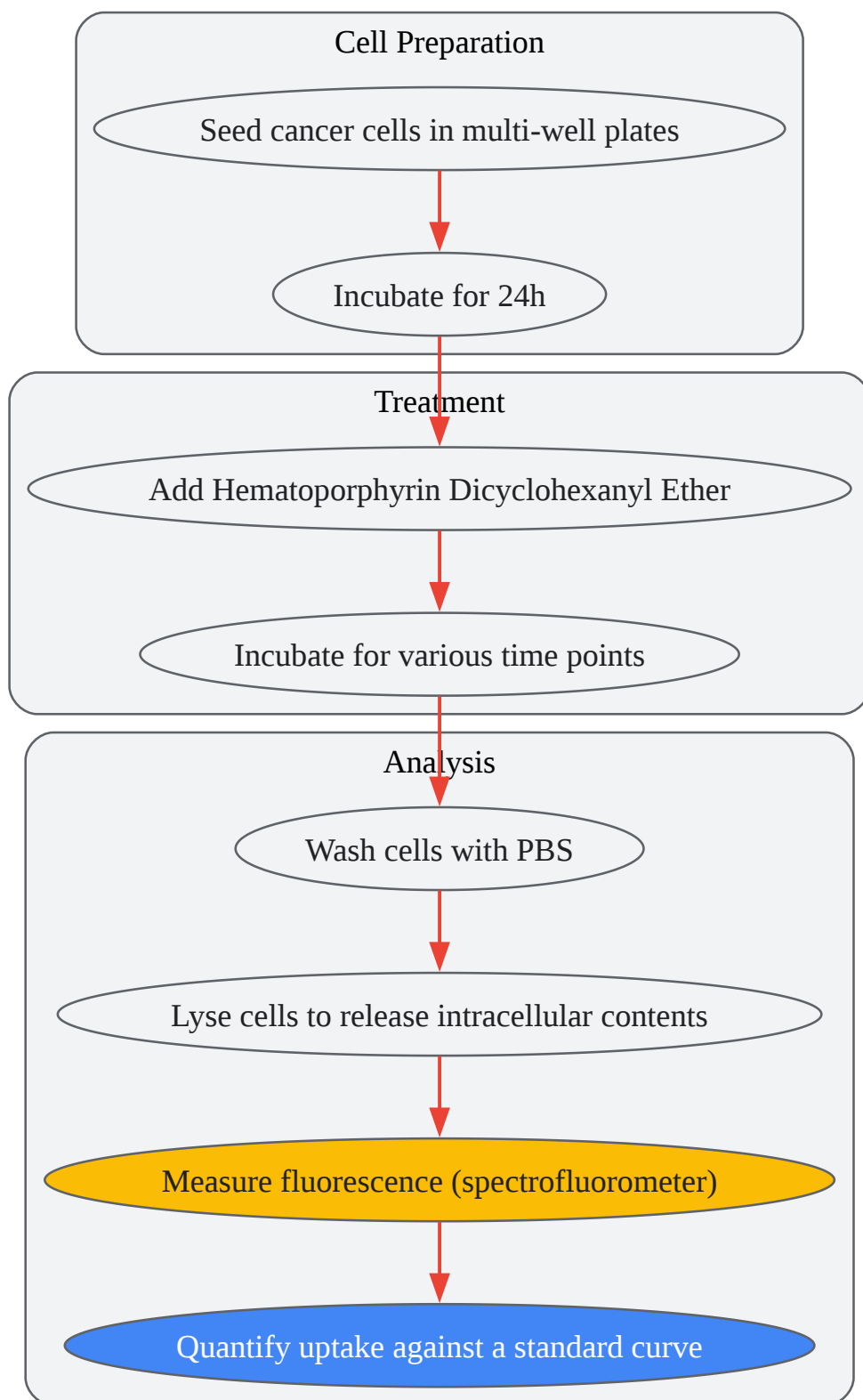
The efficiency of a photosensitizer is also determined by its quantum yield of photoinactivation, which is a measure of its ability to induce cell death upon light activation. **Hematoporphyrin dicyclohexanyl ether** has been shown to have a quantum yield for cell photoinactivation that is approximately twice as large as that of Photofrin II®.[1] This suggests that, once inside the cell, it is a more efficient generator of cytotoxic ROS.

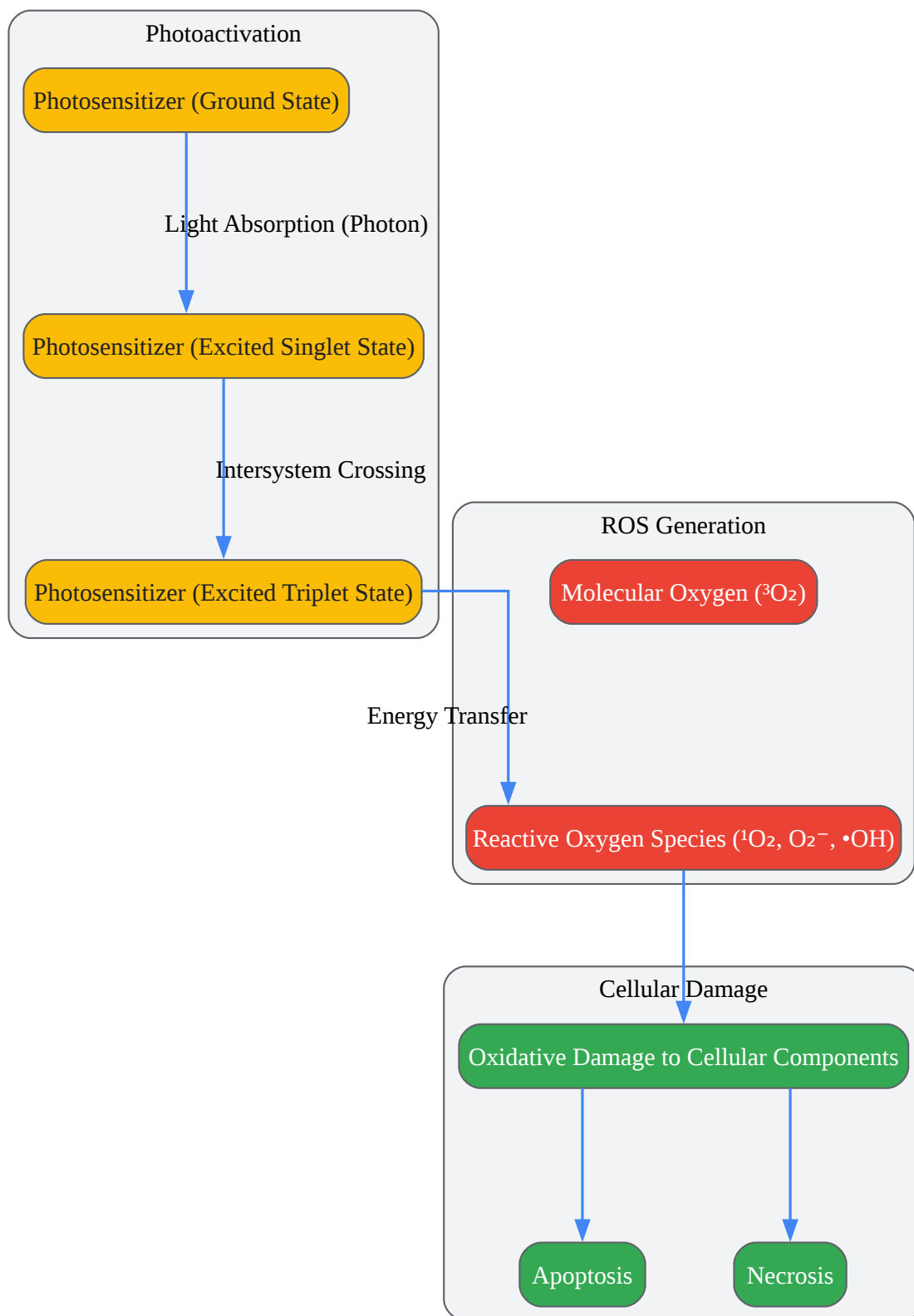
Experimental Protocols

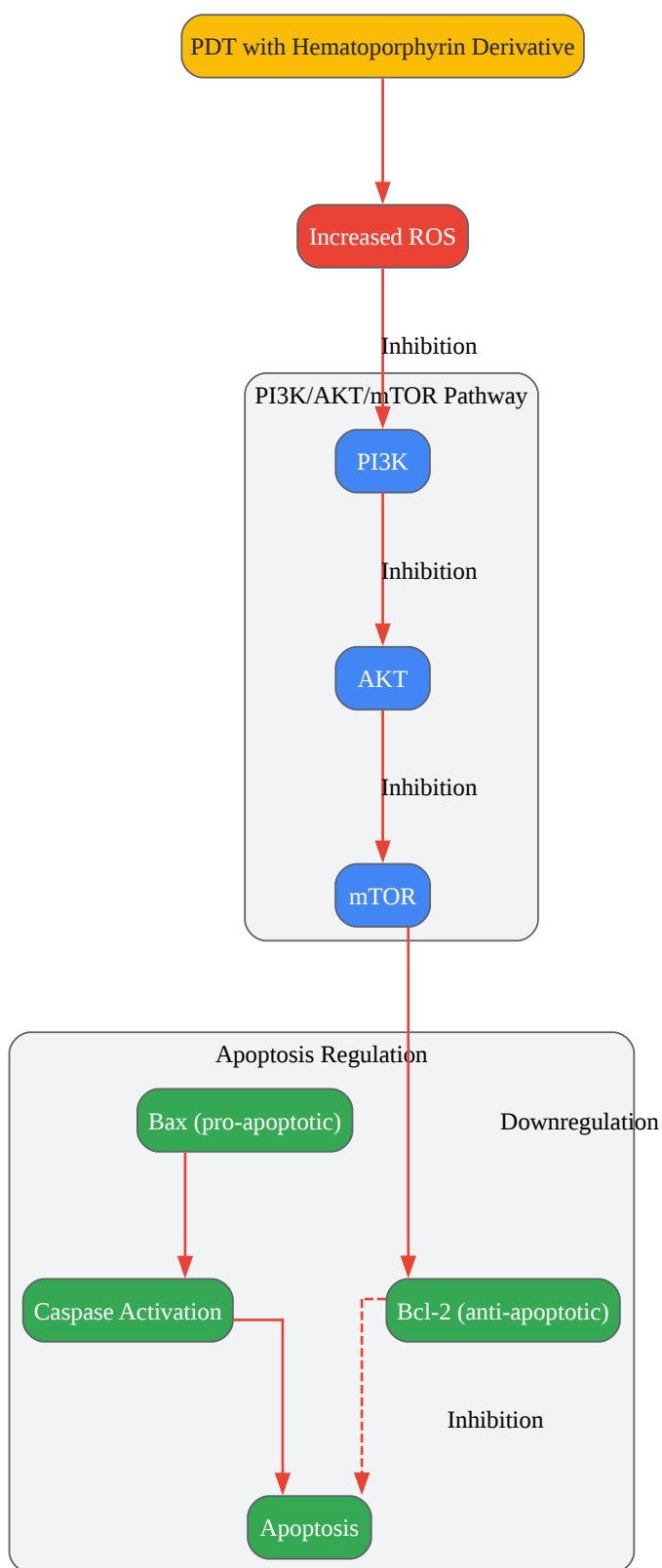
Synthesis of Hematoporphyrin Ethers (General Procedure)

While a specific detailed protocol for the dicyclohexanyl ether derivative is not readily available in the public domain, a general method for the synthesis of hematoporphyrin ethers starts from a protoporphyrin HBr adduct.[2] The following is a generalized workflow based on the synthesis of related porphyrin ethers.









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